

Benzenesulfonic Anhydride (CAS 512-35-6): A Technical Guide

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Compound of Interest

Compound Name: Benzenesulfonic Anhydride

Cat. No.: B1280428

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Abstract: This document provides a comprehensive technical overview of **benzenesulfonic anhydride** (CAS 512-35-6), a highly reactive organosulfur compound. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This guide covers the compound's chemical and physical properties, spectroscopic characteristics, detailed synthesis protocols, key reactions, and safety information.

Benzenesulfonic anhydride is primarily recognized as a potent electrophile and an efficient sulfonating and dehydrating agent.^[1] Its applications are extensive, ranging from the synthesis of sulfonamides and sulfonate esters, which are crucial intermediates for pharmaceuticals and agrochemicals, to polymer modification and analytical derivatization.^{[1][2]}

Physical and Chemical Properties

Benzenesulfonic anhydride is a white to light yellow crystalline solid that is sensitive to moisture.^{[2][3]} It is often stored under anhydrous conditions to prevent hydrolysis back to benzenesulfonic acid. Upon exposure to air, it can liquefy over a couple of hours.^[4]

Table 1: Physical and Chemical Properties of **Benzenesulfonic Anhydride**

Property	Value	Source(s)
CAS Number	512-35-6	[2][5]
IUPAC Name	benzenesulfonyl benzenesulfonate	[1]
Molecular Formula	C ₁₂ H ₁₀ O ₅ S ₂	[2][5]
Molecular Weight	298.33 g/mol	[2][5]
Appearance	White to light yellow/orange powder or crystal	[2]
Melting Point	73 - 90 °C (range can be broad)	[2][4]
Boiling Point	239 - 241 °C	[2]
Purity	≥ 96%	[2]
Solubility	Insoluble in water; soluble in organic solvents like ether, CHCl ₃	[3]

Spectroscopic Data

While specific, complete spectra for **benzenesulfonic anhydride** are not readily available in public databases, the expected spectroscopic characteristics can be inferred from the known behavior of its constituent functional groups.

Table 2: Expected Spectroscopic Characteristics

Spectroscopy	Characteristic Peaks / Signals
FT-IR	<p>~1820 cm^{-1} & ~1750 cm^{-1}: Asymmetric and symmetric C=O stretches are not present. Instead, characteristic S=O stretches for the anhydride linkage are expected. Strong absorptions for S=O stretching are typically found in the 1400-1300 cm^{-1} and 1200-1100 cm^{-1} regions. The anhydride O=S-O-S=O system will show strong, characteristic bands.</p> <p>~3100-3000 cm^{-1}: Aromatic C-H stretch. ~1600, ~1500 cm^{-1}: Aromatic C=C ring stretching.</p>
^1H NMR	<p>~7.5 - 8.5 ppm: Complex multiplet corresponding to the 10 protons on the two aromatic rings. The protons ortho to the sulfonyl group are expected to be the most downfield (deshielded).</p>
^{13}C NMR	<p>~125 - 145 ppm: Multiple signals corresponding to the aromatic carbons. The carbon atom directly attached to the sulfur (ipso-carbon) would be distinct from the ortho, meta, and para carbons.</p>
Mass Spec. (EI)	<p>m/z 298: Molecular ion peak (M^+).</p> <p>Fragmentation: Expect loss of SO_2 (m/z 64) and benzenesulfonate radical ($\text{C}_6\text{H}_5\text{SO}_3^\bullet$, m/z 157).</p> <p>Common fragments would include the phenyl cation (C_6H_5^+, m/z 77).</p>

Synthesis and Mechanism

The most common and established method for preparing **benzenesulfonic anhydride** is through the dehydration of benzenesulfonic acid.[1][6] This reaction typically employs a strong dehydrating agent, with phosphorus pentoxide (P_2O_5) being a standard choice.[4][6]

Experimental Protocol: Synthesis via Dehydration

This protocol is based on a reported method for preparing sulfonic acid anhydrides using phosphorus pentoxide.^[4]

Objective: To synthesize **benzenesulfonic anhydride** from benzenesulfonic acid using phosphorus pentoxide as a dehydrating agent.

Materials:

- Benzenesulfonic acid
- Phosphorus pentoxide (P_2O_5)
- Inert support (e.g., kieselguhr)
- 1,2-Dichloroethane (or other suitable solvent like Et_2O or $CHCl_3$ for extraction/crystallization)

Procedure:

- In a reaction vessel equipped for heating and stirring, benzenesulfonic acid is added.
- A mixture of phosphorus pentoxide and an inert support (e.g., a 1:1 mixture) is prepared.
- The P_2O_5 mixture is added slowly and portion-wise to the benzenesulfonic acid at room temperature with stirring.
- The reaction mixture is then gradually heated to 100 °C and maintained at this temperature for several hours (e.g., 5 hours) to ensure the reaction goes to completion.^[1]
- After heating, the mixture is cooled.
- A suitable organic solvent, such as 1,2-dichloroethane, is added, and the solution is refluxed for a short period (e.g., 10 minutes) to extract the product.
- The hot solution is filtered to remove the spent dehydrating agent and other solids. The filtration may be repeated after cooling to remove any precipitated impurities.
- The solvent is removed from the filtrate under reduced pressure to yield the crude **benzenesulfonic anhydride**.

- Purification: The crude product can be purified by crystallization from a suitable solvent such as diethyl ether or chloroform to yield the final product.



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Synthesis workflow for **benzenesulfonic anhydride**.

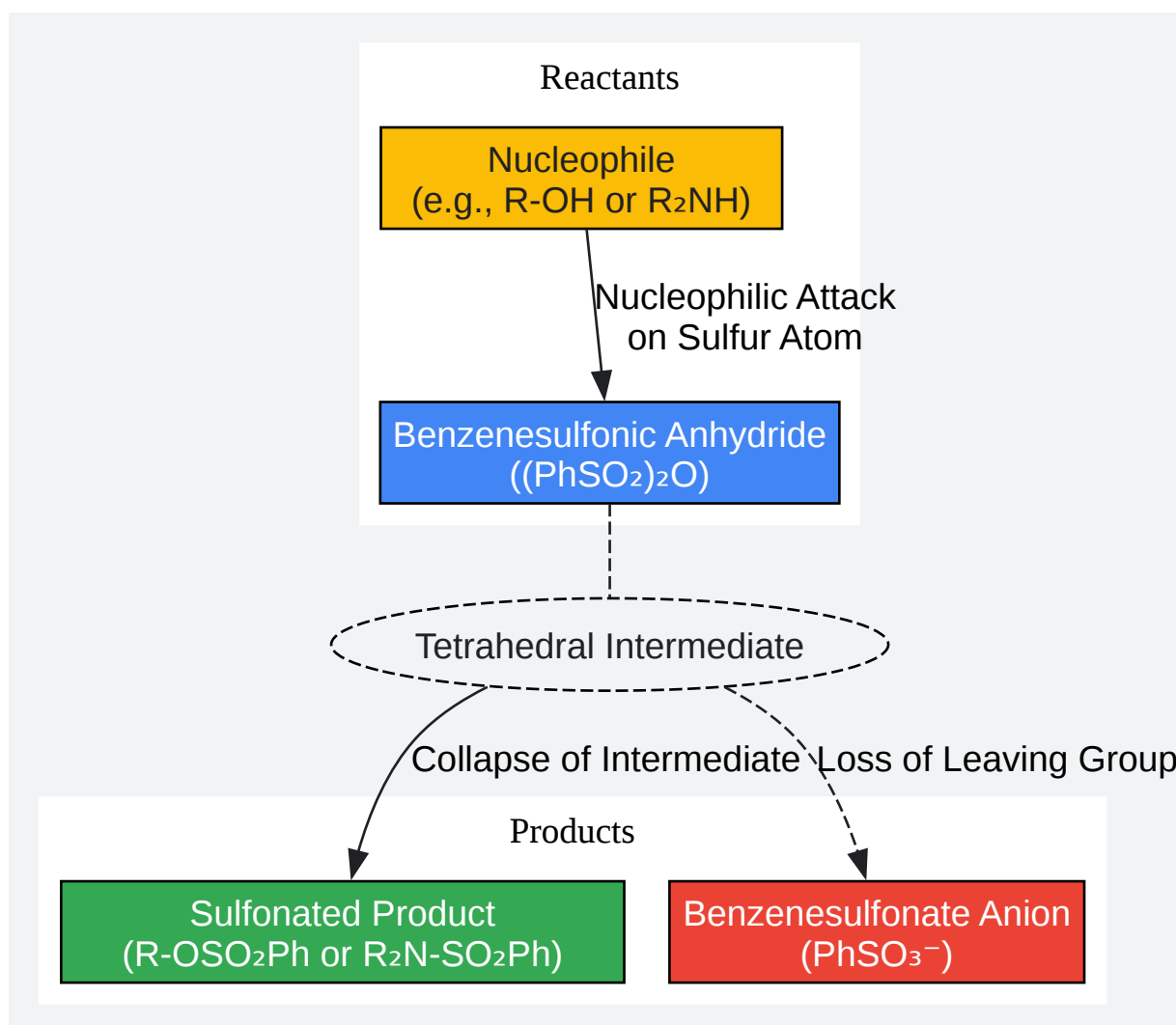
Reactivity and Applications

Benzenesulfonic anhydride is a cornerstone reagent for sulfonylation reactions, facilitating the transfer of a benzenesulfonyl group to various nucleophiles.^[1] Its reactivity is more pronounced than that of the corresponding benzenesulfonyl chloride, making it valuable for efficient and rapid reactions.^[1] The reaction mechanism involves a nucleophilic attack on one of the electrophilic sulfur atoms, which results in the displacement of a benzenesulfonate anion, an excellent leaving group.^[1]

Key Applications:

- Synthesis of Sulfonamides and Sulfonate Esters: It reacts readily with primary and secondary amines to form N-substituted sulfonamides and with alcohols or phenols to form sulfonate esters.^{[1][2]} These products are often key intermediates in the development of pharmaceuticals (e.g., sulfa drugs) and agrochemicals.^{[1][2]}
- Friedel-Crafts Reactions: It is used for Friedel-Crafts sulfone synthesis, often providing superior results and higher yields compared to using sulfonyl chlorides.^{[1][4]}
- Dehydrating Agent: It serves as an effective dehydrating condensation agent, for example, in the synthesis of carboxamides from carboxylic acids and amines.^[1]

- Polymer Chemistry: The compound is used to modify polymer structures, which can enhance properties such as thermal stability and solubility.[1][2]
- Analytical Chemistry: It is employed in derivatization techniques to improve the detection sensitivity of alcohols and amines in chromatographic methods.[1][2]



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General mechanism for sulfonylation reactions.

Safety and Handling

Benzenesulfonic anhydride is classified as a corrosive substance and requires careful handling to avoid contact with skin, eyes, and mucous membranes.[7] It is also moisture-sensitive and should be handled under a dry, inert atmosphere.[8]

Table 3: GHS Hazard Information

Hazard Type	Code	Description	Source(s)
Pictogram	GHS05	Corrosive	
Signal Word	Danger	[7]	
Hazard Statement	H290	May be corrosive to metals.	[7]
H314	Causes severe skin burns and eye damage.	[7]	
H318	Causes serious eye damage.		
Precautionary	P260	Do not breathe dust.	[7][8]
Statements	P280	Wear protective gloves/protective clothing/eye protection.	[7][8]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[8]	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	[7]	
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P405	Store locked up.	[8]	

Handling Recommendations:

- Use in a well-ventilated area or under a fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Store in a tightly sealed container in a cool, dry place away from incompatible materials such as bases and oxidizing agents.[2][7]
- Avoid exposure to moisture to prevent decomposition.[7]

Conclusion

Benzenesulfonic anhydride is a powerful and versatile reagent in organic chemistry with significant utility in the pharmaceutical and chemical industries.[2] Its high reactivity as a sulfonating agent makes it indispensable for the synthesis of a wide array of sulfone-containing molecules.[1] A thorough understanding of its properties, synthesis, and handling requirements is essential for its safe and effective use in research and development.

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